

# Proper Disposal of N-Isobutyrylglycine-d2: A Safety and Operations Guide

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## Compound of Interest

Compound Name: *N-Isobutyrylglycine-d2*

Cat. No.: B15598223

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of specialized chemical compounds like **N-Isobutyrylglycine-d2** are paramount for ensuring laboratory safety and regulatory compliance. This guide provides essential, immediate safety and logistical information, including operational and disposal plans for **N-Isobutyrylglycine-d2**.

## Core Safety and Handling Protocols

While some safety data sheets (SDS) for **N-Isobutyrylglycine-d2** classify it as a non-hazardous substance, others for the non-deuterated form and similar compounds indicate potential hazards.<sup>[1][2][3]</sup> Therefore, it is prudent to handle this compound with a degree of caution. Standard laboratory safety protocols should be strictly followed. This includes the use of personal protective equipment (PPE) such as safety goggles with side-shields, protective gloves, and impervious clothing.<sup>[1][2]</sup> Work should be conducted in a well-ventilated area or under a fume hood to avoid inhalation of dust or aerosols.<sup>[1][2]</sup>

In case of accidental exposure, the following first aid measures should be taken:

- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, removing contact lenses if present. Seek medical attention.<sup>[1][4]</sup>
- **Skin Contact:** Wash off immediately with soap and plenty of water while removing contaminated clothing. Seek medical attention if irritation persists.<sup>[1][4]</sup>

- Inhalation: Move the person to fresh air. If breathing is difficult, provide artificial respiration and seek medical attention.[\[1\]](#)[\[4\]](#)
- Ingestion: Do NOT induce vomiting. Wash out the mouth with water and seek immediate medical attention.[\[1\]](#)

## Quantitative Data Summary

The following table summarizes the key physical and chemical properties of **N-Isobutyrylglycine-d2** and its non-deuterated analog.

Property	N-Isobutyrylglycine-d2	N-Isobutyrylglycine	Reference
Molecular Formula	C6H9D2NO3	C6H11NO3	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	147.17 g/mol	145.16 g/mol	<a href="#">[5]</a>
CAS Number	1219795-05-7	15926-18-8	<a href="#">[1]</a> <a href="#">[2]</a>
Appearance	White to off-white solid	Solid	<a href="#">[2]</a> <a href="#">[5]</a>
Melting Point	Not specified	104-106 °C	<a href="#">[2]</a>
Boiling Point	Not specified	368 °C at 760 mmHg	<a href="#">[2]</a>
Purity	>98%	>95%	<a href="#">[3]</a> <a href="#">[5]</a>
Storage	Powder: -20°C for 3 years; In solvent: -80°C for 6 months	Inert atmosphere, 2-8°C	<a href="#">[5]</a> <a href="#">[6]</a>

## Spill Management and Waste Disposal Procedures

Proper disposal of **N-Isobutyrylglycine-d2** and its contaminated materials is crucial to prevent environmental contamination and ensure workplace safety. The following step-by-step procedures should be followed.

### Spill Containment and Cleanup:

- **Evacuate and Ventilate:** In the event of a spill, evacuate unnecessary personnel from the area and ensure adequate ventilation.[\[1\]](#)[\[2\]](#)
- **Wear Appropriate PPE:** Before cleaning up, don the appropriate personal protective equipment, including a respirator if necessary.[\[1\]](#)[\[2\]](#)
- **Contain the Spill:** Prevent further leakage or spillage if it is safe to do so. Keep the product away from drains and water courses.[\[1\]](#)[\[2\]](#)
- **Absorb and Collect:** For liquid solutions, absorb with a finely-powdered liquid-binding material such as diatomite or universal binders. For solid spills, carefully sweep or scoop the material to avoid dust formation.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- **Decontaminate:** Decontaminate the spill area and any affected equipment by scrubbing with alcohol.[\[1\]](#)[\[2\]](#)
- **Package Waste:** Place all contaminated materials, including absorbents and cleaning supplies, into a suitable, labeled container for disposal.[\[1\]](#)[\[2\]](#)

### Disposal of Unused Product and Contaminated Waste:

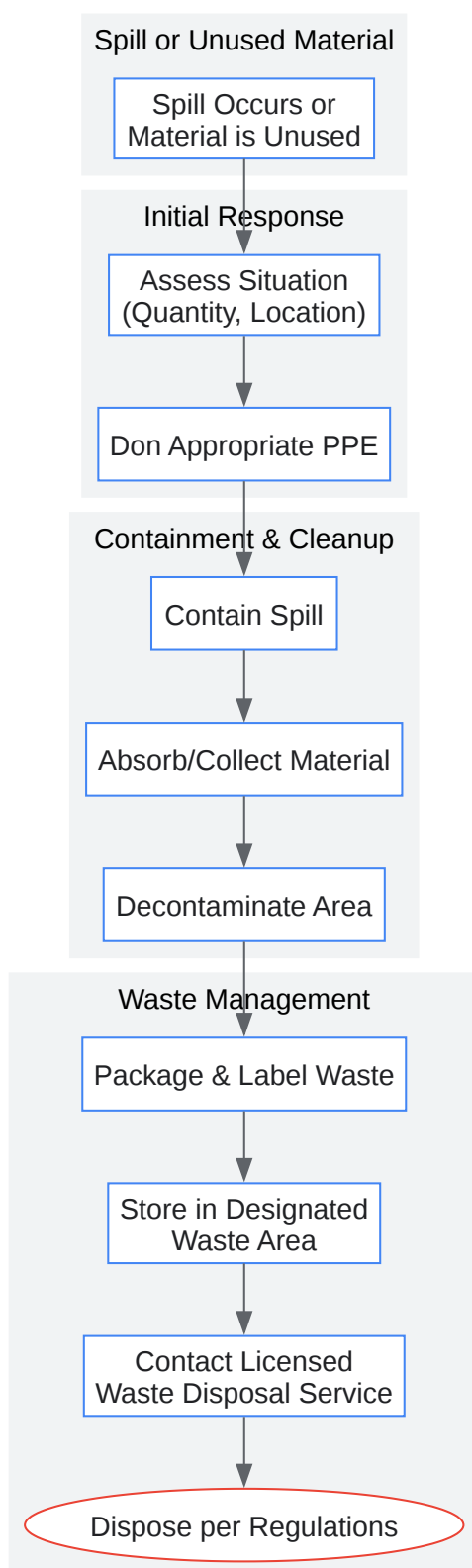
Disposal of **N-Isobutyrylglycine-d2** must be in accordance with all applicable federal, state, and local environmental regulations. It is recommended to contact a licensed professional waste disposal service to ensure compliance.

- **Segregate Waste:** Keep **N-Isobutyrylglycine-d2** waste separate from other chemical waste streams unless otherwise directed by your institution's environmental health and safety (EHS) office.
- **Label Containers:** Clearly label all waste containers with the chemical name ("**N-Isobutyrylglycine-d2**") and any associated hazards.
- **Consult EHS:** Your institution's EHS office is the primary resource for specific disposal protocols. They can provide guidance on the appropriate disposal methods, which may include incineration or other specialized treatments.

- Documentation: Maintain accurate records of the amount of **N-Isobutyrylglycine-d2** disposed of and the disposal method used.

## Disposal Workflow

The following diagram illustrates the logical flow of the disposal process for **N-Isobutyrylglycine-d2**.



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Caption: Disposal workflow for **N-Isobutyrylglycine-d2**.

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